

Thallium(I) Undecanoate: A Comprehensive Technical Guide to Health and Safety

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Compound of Interest

Compound Name: *Thallium(1+) undecanoate*

Cat. No.: *B15341597*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development. Thallium(I) undecanoate is a highly toxic compound, and all handling should be performed by qualified personnel in a controlled laboratory setting with appropriate engineering controls and personal protective equipment. This guide is not a substitute for a formal risk assessment and adherence to all applicable local, state, and federal regulations.

Introduction

Thallium(I) undecanoate ($C_{11}H_{21}O_2Tl$) is a metal-organic compound that, due to the presence of the thallium(I) ion, presents a significant health and safety risk. Thallium and its compounds are well-documented as being highly toxic to humans and the environment.[1][2] The toxicity of thallium(I) undecanoate is primarily attributed to the thallium(I) cation, which can substitute for potassium ions in biological systems, thereby disrupting numerous critical cellular processes.[3] This guide provides a comprehensive overview of the known hazards, safe handling procedures, emergency protocols, and waste disposal for Thallium(I) undecanoate, based on the established data for soluble thallium compounds.

Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) for Thallium(I) undecanoate is not readily available, it should be treated as a highly toxic substance based on the known hazards of other soluble thallium compounds.

GHS Classification (Anticipated):

- Acute Toxicity, Oral (Category 2): H300 - Fatal if swallowed.[4][5]
- Acute Toxicity, Dermal (Category 2): H310 - Fatal in contact with skin.
- Acute Toxicity, Inhalation (Category 2): H330 - Fatal if inhaled.[5]
- Specific Target Organ Toxicity (Repeated Exposure) (Category 2): H373 - May cause damage to organs through prolonged or repeated exposure.[5]
- Hazardous to the Aquatic Environment, Long-term Hazard (Category 2): H411 - Toxic to aquatic life with long lasting effects.

Signal Word: Danger

Primary Routes of Exposure: Ingestion, inhalation of dust, and skin absorption.[2][6]

Physical and Chemical Properties

Limited specific data exists for Thallium(I) undecanoate. The following table summarizes known information and general properties of related compounds.

Property	Value	Source
Chemical Formula	C ₁₁ H ₂₁ O ₂ Tl	[7]
Molecular Weight	389.67 g/mol	[7]
CAS Number	34244-93-4	[7]
Appearance	Assumed to be a solid. Thallium itself is a bluish-white, soft, malleable metal that turns gray on exposure to air.[8][9]	General Knowledge
Solubility	Assumed to be soluble in water and organic solvents, similar to other thallium salts. Many thallium compounds are highly soluble in water.[2]	General Knowledge

Toxicological Information

Thallium is a cumulative poison, and its effects can be delayed.[10][11] The toxicity of Thallium(I) undecanoate is expected to be similar to other soluble thallium compounds.

Acute Effects

- Gastrointestinal: Nausea, vomiting, diarrhea, and severe abdominal pain are often the initial symptoms.[1][2][6][10]
- Neurological: Within 1 to 5 days, neurological symptoms can appear, including painful sensations in the limbs, numbness, tremors, and in severe cases, convulsions and coma.[2][10]
- Cardiovascular: Tachycardia and hypertension have been reported.

Chronic Effects

- Dermatological: Hair loss (alopecia) is a characteristic sign of thallium poisoning, typically occurring 2 to 3 weeks after exposure.[1][10][12]

- Neurological: Long-term exposure can lead to permanent neurological damage, including difficulty walking, involuntary movements, and cognitive impairment.[\[10\]](#)
- Other: Thallium can also cause damage to the liver, kidneys, and heart.[\[10\]](#)[\[13\]](#)

Occupational Exposure Limits

The following occupational exposure limits are for soluble thallium compounds and should be strictly adhered to when handling Thallium(I) undecanoate.

Regulatory Body	Exposure Limit (8-hour TWA)	Source
OSHA (PEL)	0.1 mg/m ³	[13] [14] [15]
NIOSH (REL)	0.1 mg/m ³	[13] [14] [15]
ACGIH (TLV)	0.1 mg/m ³ (skin)	[13] [14] [15]

Immediately Dangerous to Life or Health (IDLH): 15 mg/m³ (as Thallium).[\[6\]](#)[\[15\]](#)

Experimental Protocols: Safe Handling and Emergency Procedures

Standard Operating Procedure for Handling Thallium(I) Undecanoate

This protocol outlines the minimum requirements for safely handling Thallium(I) undecanoate.

1. Engineering Controls:

- All work with Thallium(I) undecanoate must be conducted in a certified chemical fume hood or a glove box.[\[14\]](#)
- The work area should be equipped with a safety shower and an eyewash station in the immediate vicinity.[\[14\]](#)

2. Personal Protective Equipment (PPE):

- Gloves: Wear two pairs of nitrile gloves. Change gloves immediately if contaminated.
- Eye Protection: Chemical safety goggles and a face shield are mandatory.
- Lab Coat: A disposable lab coat or a lab coat dedicated to thallium work should be worn.
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved respirator with a high-efficiency particulate filter (P100) is required.[\[16\]](#)

3. Weighing and Solution Preparation:

- Weighing of solid Thallium(I) undecanoate should be done on weighing paper within an enclosed analytical balance inside a fume hood.[\[17\]](#)[\[18\]](#)
- Use dedicated spatulas and glassware for thallium compounds.[\[17\]](#)[\[18\]](#) These items should be clearly labeled and never used for other purposes.
- Work on a disposable bench protector to contain any spills.[\[17\]](#)[\[18\]](#)

4. Decontamination:

- Wipe down all surfaces and equipment with a 10% sodium hypochlorite solution followed by a water rinse.
- All disposable materials, including gloves, bench protectors, and weighing papers, must be disposed of as hazardous waste.

Emergency Procedures

1. In Case of Skin Contact:

- Immediately remove contaminated clothing.
- Wash the affected area with copious amounts of soap and water for at least 15 minutes.[\[6\]](#)[\[19\]](#)[\[20\]](#)
- Seek immediate medical attention.

2. In Case of Eye Contact:

- Immediately flush the eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids.[\[4\]](#)[\[20\]](#)
- Seek immediate medical attention.

3. In Case of Inhalation:

- Move the person to fresh air immediately.[\[4\]](#)[\[21\]](#)

- If breathing is difficult, administer oxygen.
- Seek immediate medical attention.

4. In Case of Ingestion:

- Do NOT induce vomiting.[4]
- Rinse the mouth with water.[4]
- Seek immediate medical attention. Inform medical personnel that the patient has ingested a thallium compound.

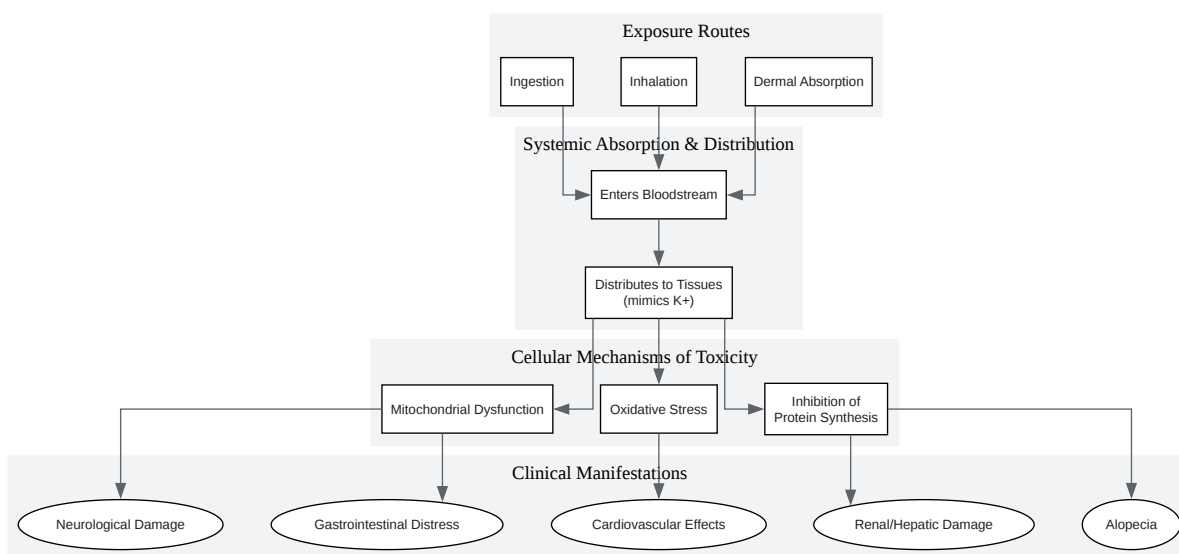
5. In Case of a Spill:

- Evacuate the area and restrict access.
- Wear appropriate PPE, including respiratory protection.
- For small spills, carefully scoop up the solid material into a labeled, sealed container for hazardous waste disposal.[4] Avoid creating dust.[4]
- Clean the spill area with a 10% sodium hypochlorite solution.
- For large spills, contact your institution's environmental health and safety department.

Waste Disposal

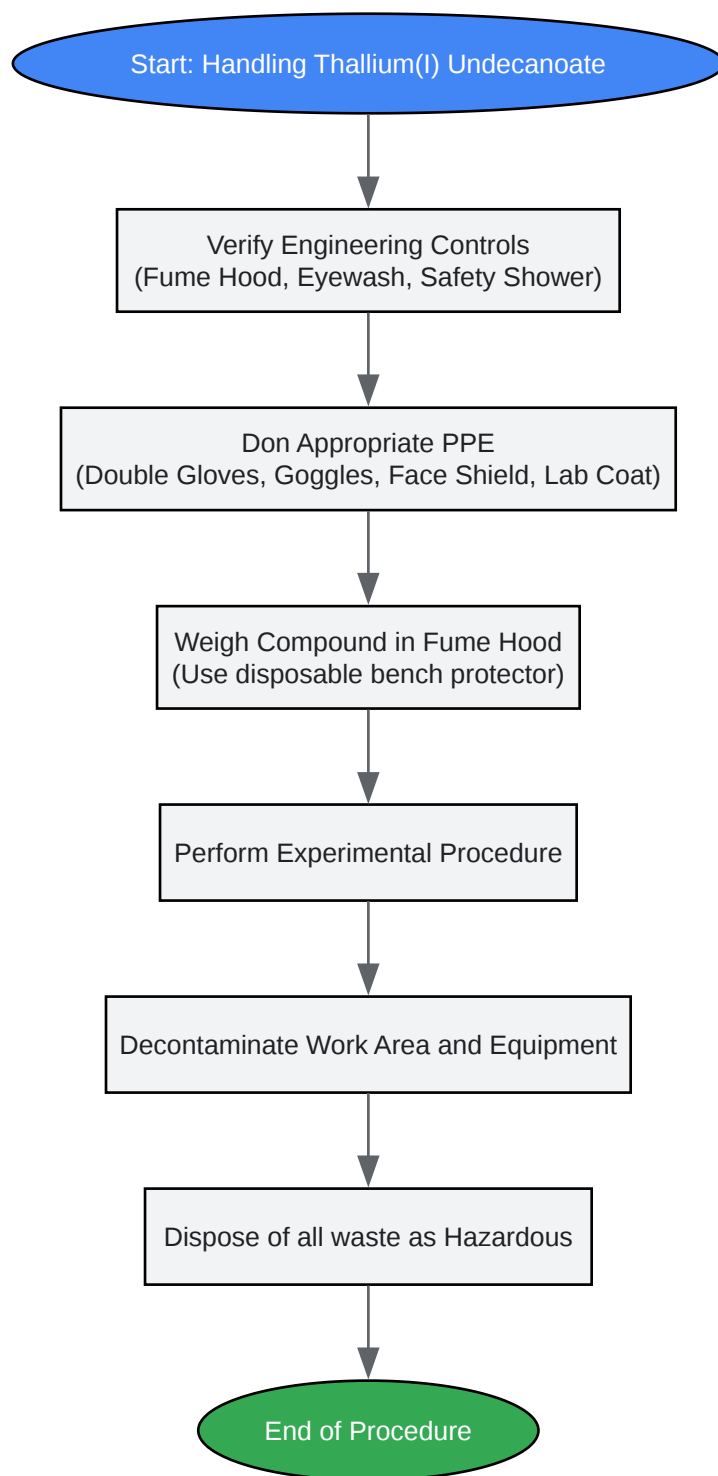
All waste containing Thallium(I) undecanoate, including contaminated labware, PPE, and spill cleanup materials, must be collected in a clearly labeled, sealed container for hazardous waste.[22][23] Follow all institutional, local, state, and federal regulations for the disposal of heavy metal waste.

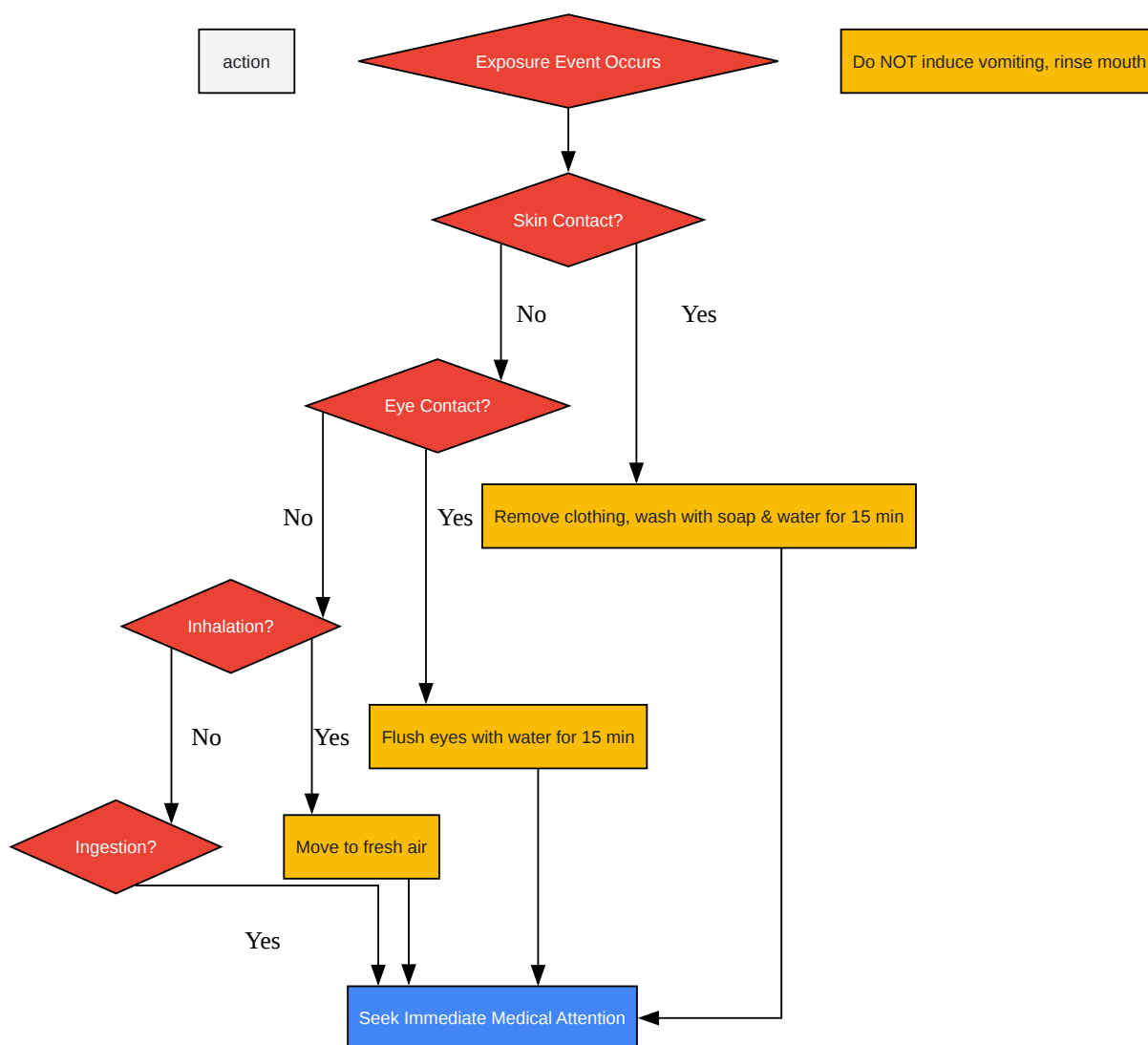
Visualizations



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Caption: Overview of Thallium Toxicity Pathway.





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